An In-depth Technical Guide to the Magnetic Properties of V_3Ga Compounds

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Vanadium-gallium*
CAS No.:	*12024-15-6*
Cat. No.:	*B076310*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of **Vanadium-Gallium** (V_3Ga) compounds. V_3Ga is a significant material in the field of superconductivity and magnetism, primarily existing in two distinct crystalline phases: the A15 (β-W) structure, which is a well-known superconductor, and the D03 (Heusler) structure, which exhibits antiferromagnetic properties. Understanding the magnetic behavior of both phases is crucial for their application in various scientific and technological fields.

Core Magnetic Properties of V_3Ga

The magnetic characteristics of V_3Ga are intrinsically linked to its crystal structure. The dual-phase nature of this compound gives rise to a rich set of magnetic phenomena.

The Superconducting A15 Phase

The A15 phase of V_3Ga is a type-II superconductor, renowned for its high critical temperature (Tc) and upper critical magnetic field (Hc2). Its magnetic behavior is characterized by the Meissner effect below its critical temperature, where it expels magnetic fields. The magnetic

© 2026 BenchChem. All rights reserved.

susceptibility of the A15 phase is temperature-dependent, showing an increase as the temperature is lowered towards Tc.

The Antiferromagnetic D03 Phase

In its D03 crystal structure, V_3Ga exhibits antiferromagnetism. This magnetic ordering arises from the antiparallel alignment of electron spins within the material. The transition from a paramagnetic to an antiferromagnetic state occurs at the Néel temperature (TN).

Paramagnetic Contributions

In the normal state (for the A15 phase above Tc) and above the Néel temperature for the D03 phase, V_3Ga exhibits paramagnetic behavior. This paramagnetism is a composite of several contributions:

- Pauli Paramagnetism: This temperature-independent paramagnetism arises from the alignment of the spins of conduction electrons in an external magnetic field. It is directly proportional to the density of states at the Fermi level.[1][2]
- Van Vleck Paramagnetism: This is another temperature-independent contribution resulting from the polarization of the electron orbitals by an external magnetic field.[3][4][5]
- Orbital Paramagnetism: This arises from the orbital motion of the electrons.

The total magnetic susceptibility is a sum of these paramagnetic contributions and the diamagnetic contribution from the core electrons.

Quantitative Magnetic Data

The following table summarizes the key quantitative magnetic properties of the A15 and D03 phases of V_3Ga based on available literature.

© 2026 BenchChem. All rights reserved.

Property	A15 (Superconducting) Phase	D03 (Antiferromagnetic) Phase	References
Critical Temperature (Tc)	Up to ~16.5 K	Not Applicable	[6]
Upper Critical Field (Hc2)	> 20 T at 4.2 K	Not Applicable	
Néel Temperature (TN)	Not Applicable	~30 K - 50 K	
Magnetic Susceptibility (χ)	Temperature-dependent, increases upon cooling to Tc.	Follows Curie-Weiss law above TN.	

Note: Specific temperature-dependent magnetic susceptibility data is not readily available in a tabulated format in the reviewed literature. The provided descriptions are based on qualitative observations from various sources.

Experimental Protocols for Magnetic Characterization

The determination of the magnetic properties of V_3Ga involves a suite of sensitive experimental techniques. Below are detailed methodologies for the key experiments.

Sample Preparation

High-quality single-phase or dual-phase V_3Ga samples are essential for accurate magnetic characterization.

- Arc Melting: Stoichiometric amounts of high-purity Vanadium (V) and Gallium (Ga) are melted together in an arc furnace under an inert atmosphere (e.g., argon). The sample is typically flipped and re-melted several times to ensure homogeneity.
- Annealing: The as-cast ingot is then sealed in a quartz tube under vacuum and annealed at a specific temperature (e.g., 800-1000 °C) for an extended period (several days to weeks) to

© 2026 BenchChem. All rights reserved.

promote the formation of the desired phase (A15 or D03). The cooling rate after annealing can influence the phase composition.

- Powder Metallurgy: For certain applications, V_3Ga can be prepared through powder metallurgical routes, involving the mixing of elemental powders and subsequent heat treatments.[7]

SQUID Magnetometry

A Superconducting Quantum Interference Device (SQUID) magnetometer is the primary instrument for measuring the DC magnetic moment and susceptibility of V_3Ga.[8][9][10][11]

Methodology:

- Sample Mounting: A small, well-defined piece of the V_3Ga sample (typically a few milligrams) is mounted in a sample holder (e.g., a gelatin capsule or a straw) with a known, low magnetic background.
- Temperature and Field Control: The sample is loaded into the SQUID magnetometer, which allows for precise control of temperature (from < 2 K to 400 K) and applied magnetic field (up to several Tesla).
- Zero-Field-Cooled (ZFC) Measurement:
  - The sample is cooled from room temperature to the lowest desired temperature (e.g., 2 K) in the absence of an external magnetic field.
  - A small DC magnetic field (e.g., 10-100 Oe) is applied.
  - The magnetic moment is measured as the sample is warmed up. This measurement is crucial for observing the Meissner effect in the superconducting A15 phase.
- Field-Cooled (FC) Measurement:
  - The sample is cooled from above its transition temperature to the lowest desired temperature in the presence of the same DC magnetic field used for the ZFC measurement.

© 2026 BenchChem. All rights reserved.

- The magnetic moment is measured as the sample is warmed up. The difference between ZFC and FC curves provides information about flux pinning in the superconductor.

- Magnetic Hysteresis (M-H) Loop:

  - At a constant temperature, the applied magnetic field is swept from a large positive value to a large negative value and back, while the magnetic moment is continuously measured. This measurement helps determine properties like the critical fields and the nature of the magnetic ordering.

AC Susceptibility Measurement

AC susceptibility is a powerful technique to probe the dynamic magnetic properties and to precisely determine the superconducting transition temperature.[12][13][14][15][16]

Methodology:

- Coil System: The sample is placed within a set of mutual inductance coils, consisting of a primary (drive) coil and a secondary (pickup) coil.

- AC Field Application: A small, oscillating magnetic field (Hac) is generated by the primary coil at a specific frequency (typically in the range of 10 Hz to 10 kHz).

- Signal Detection: The oscillating magnetic response of the sample induces a voltage in the pickup coil. A lock-in amplifier is used to measure the in-phase (χ') and out-of-phase (χ'') components of the AC susceptibility.

- Temperature Sweep: The measurement is performed while sweeping the temperature.

  - χ' (Real Part): Represents the dispersive component and is related to the Meissner effect. A sharp drop in χ' indicates the onset of superconductivity.

  - χ'' (Imaginary Part): Represents the absorptive component and is related to energy dissipation (AC losses) in the sample. A peak in χ'' is often observed at the superconducting transition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

© 2026 BenchChem. All rights reserved.

NMR is a local probe technique that provides information about the electronic environment of the vanadium and gallium nuclei, which is directly related to the magnetic properties.[17][18][19][20][21]

Methodology:

- Sample Preparation: A powdered sample of V_3Ga is packed into an NMR tube.
- NMR Spectrometer: The sample is placed in a high-field NMR spectrometer.
- Knight Shift Measurement:
  - The NMR frequency of the ^{51}V or ^{71}Ga nucleus in the metallic V_3Ga is measured.
  - This frequency is compared to the NMR frequency of the same nucleus in a non-metallic, diamagnetic reference compound (e.g., V_2O_5 or $Ga(NO_3)_3$).
  - The relative shift in frequency is the Knight shift (K), which is proportional to the spin susceptibility of the conduction electrons (Pauli susceptibility).
- Temperature Dependence: The Knight shift is measured as a function of temperature to probe changes in the density of states at the Fermi level.

Specific Heat Measurement

Specific heat measurements provide crucial information about the thermodynamic properties of the phase transitions.

Methodology:

- Calorimeter: A small, well-characterized sample of V_3Ga is mounted in a calorimeter, which allows for precise measurement of heat flow into and out of the sample.
- Heat Pulse Method:
  - The sample is cooled to a low temperature.

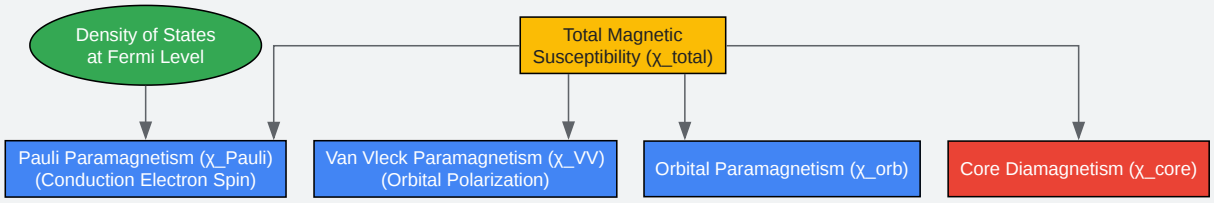
© 2026 BenchChem. All rights reserved.

- Small, known amounts of heat (heat pulses) are applied to the sample, and the resulting temperature increase is measured.
- The heat capacity is calculated from the ratio of the heat input to the temperature change.

- Temperature Sweep: The measurement is performed over a range of temperatures, particularly around the superconducting or magnetic transition temperatures. A sharp anomaly (a jump or a peak) in the specific heat is a hallmark of a phase transition.

Visualizations

Signaling Pathways and Logical Relationships

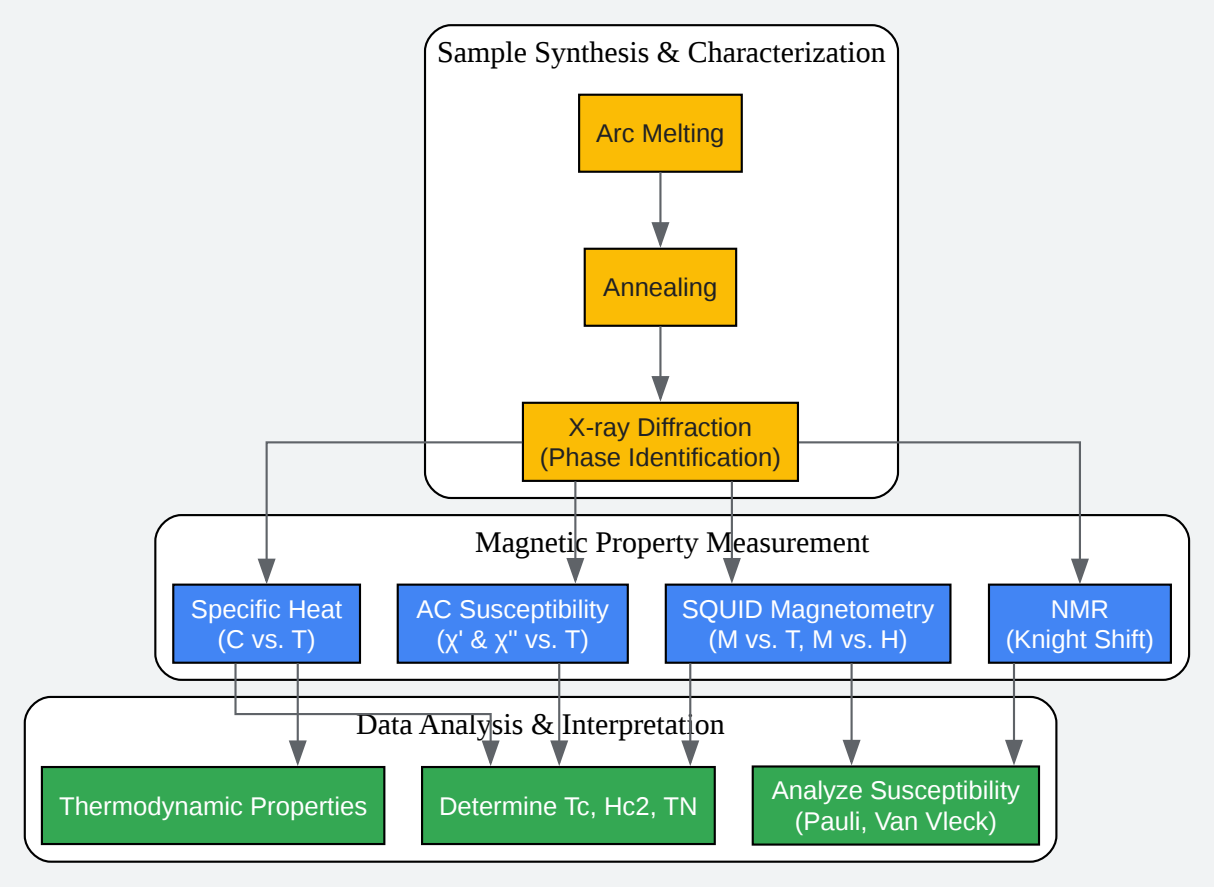


Click to download full resolution via product page

Caption: Contributions to the total magnetic susceptibility of V_3Ga.

Experimental Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for characterizing V_3Ga magnetic properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]

© 2026 BenchChem. All rights reserved.

- 2. fizika.si [fizika.si]
- 3. Van Vleck paramagnetism - Wikipedia [en.wikipedia.org]
- 4. phys.sci.hokudai.ac.jp [phys.sci.hokudai.ac.jp]
- 5. taylorandfrancis.com [taylorandfrancis.com]
- 6. researchgate.net [researchgate.net]
- 7. [cond-mat/0604584] Preparation, characterization and magnetic studies of Bi_0.5 X_0.5(X=Ca,Sr)MnO_3 nanoparticles [arxiv.org]
- 8. cdn.eventsforce.net [cdn.eventsforce.net]
- 9. researchgate.net [researchgate.net]
- 10. institut2a.physik.rwth-aachen.de [institut2a.physik.rwth-aachen.de]
- 11. pubs.aip.org [pubs.aip.org]
- 12. pubs.aip.org [pubs.aip.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Complex AC Magnetic Susceptibility as a Tool for Exploring Nonlinear Magnetic Phenomena and Pinning Properties in Superconductors - PMC [pmc.ncbi.nlm.nih.gov]
- 16. orbi.uliege.be [orbi.uliege.be]
- 17. diva-portal.org [diva-portal.org]
- 18. Knight shift - Wikipedia [en.wikipedia.org]
- 19. goldbook.iupac.org [goldbook.iupac.org]
- 20. Metallic Shifts in NMR: A Review of the Theory and Comprehensive Critical ... - Gesina C. Carter, Lawrence Herman Bennett, D. J. Kahan - Google Books [books.google.com]
- 21. wien2k.at [wien2k.at]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Magnetic Properties of V_3Ga Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076310/docs#an-in-depth-technical-guide-to-the-magnetic-properties-of-v-ga-compounds]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.